

# Personal protective equipment for handling MRS2179 tetrasodium

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## Compound of Interest

Compound Name: MRS2179 tetrasodium

Cat. No.: B10787661

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## Essential Safety and Handling Guide for MRS2179 Tetrasodium

This guide provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling **MRS2179 tetrasodium**. The following procedures and recommendations are designed to ensure the safe handling, storage, and disposal of this compound in a laboratory setting.

## Chemical and Physical Properties

A summary of the key quantitative data for **MRS2179 tetrasodium** is provided in the table below.

Property	Value	Reference
Molecular Weight	513.16 g/mol	
Formula	C <sub>11</sub> H <sub>13</sub> N <sub>5</sub> O <sub>9</sub> P <sub>2</sub> Na <sub>4</sub>	
Purity	≥98%	
Solubility in Water	Up to 50 mM	
Storage Temperature	-20°C	
CAS Number	1454889-37-2	

## Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **MRS2179 tetrasodium** is not readily available, an SDS for the closely related MRS2179 ammonium salt hydrate indicates that the substance is not classified as hazardous according to the Globally Harmonized System (GHS). However, as with any chemical of unknown toxicity, it is prudent to handle it with care.

General Precautions:

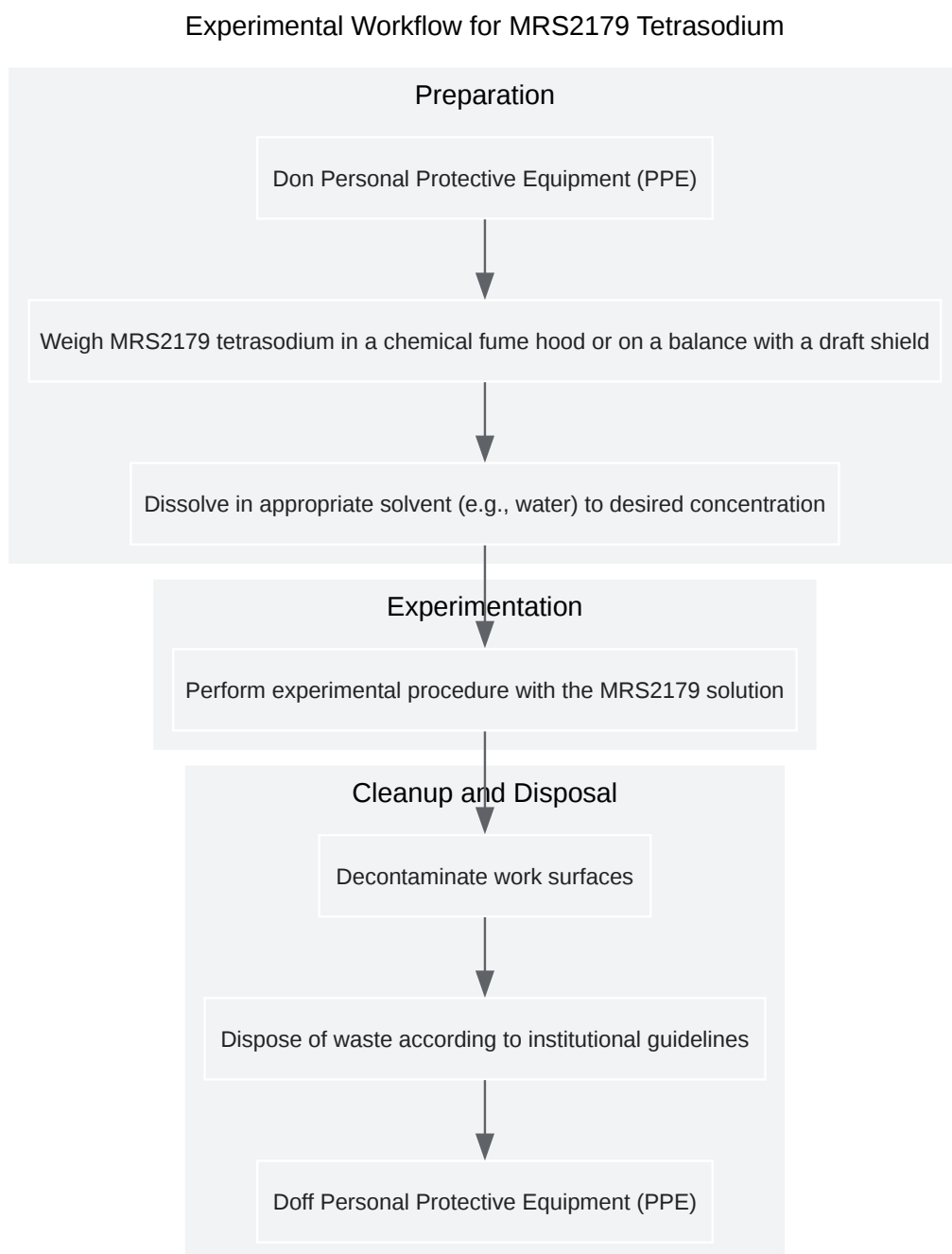
- Avoid ingestion, inhalation, and contact with eyes and skin.
- Wash hands thoroughly after handling.
- A full risk assessment should be conducted by the user before starting any experimental work.

The following table outlines the recommended personal protective equipment for handling **MRS2179 tetrasodium**, based on standard laboratory safety protocols for non-hazardous chemicals.

PPE Category	Recommended Equipment
Eye Protection	Safety glasses with side shields or goggles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Body Protection	Laboratory coat.
Respiratory Protection	Not generally required under normal handling conditions. Use in a well-ventilated area. If dust is generated, a dust mask or respirator may be appropriate.

## Experimental Workflow for Handling MRS2179 Tetrasodium

The following diagram illustrates a typical workflow for preparing and using **MRS2179 tetrasodium** in a laboratory setting, emphasizing safety and proper handling at each stage.



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A typical experimental workflow for handling **MRS2179 tetrasodium**.

## Step-by-Step Handling and Disposal Plan

### Receiving and Storage:

- Upon receipt, visually inspect the container for any damage.
- Store the compound in a tightly sealed container at -20°C in a designated and properly labeled area.

### Preparation of Solutions:

- Don appropriate PPE: Before handling the compound, put on a lab coat, safety glasses, and nitrile gloves.
- Weighing: If working with the solid form, weigh the required amount in a chemical fume hood or on a balance with a draft shield to minimize inhalation of any airborne particles.
- Dissolving: Prepare solutions in a well-ventilated area. **MRS2179 tetrasodium** is soluble in water up to 50 mM. For sterile applications, the solution should be sterile-filtered.

### Spill Management:

- In case of a small spill, absorb the material with an inert absorbent material (e.g., vermiculite, sand).
- Collect the absorbed material into a sealed container for disposal.
- Clean the spill area with a suitable decontamination solution.
- For larger spills, evacuate the area and follow institutional emergency procedures.

### Disposal Plan:

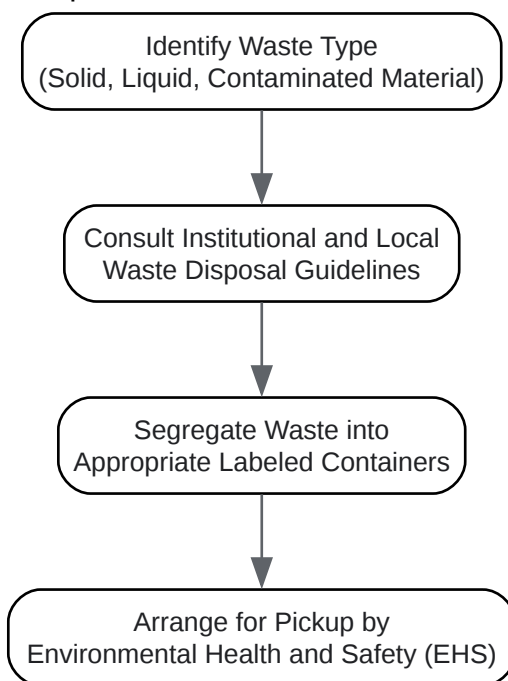
The SDS for the ammonium salt hydrate form suggests that small quantities may be disposed of with household waste. However, it is crucial to adhere to local and institutional regulations for

chemical waste disposal.

- Unused solid material: Dispose of as chemical waste in a properly labeled container.
- Solutions: Depending on the solvent and concentration, the waste may need to be collected in a designated hazardous waste container. Do not pour solutions down the drain unless permitted by local regulations.
- Contaminated materials: Any materials that have come into contact with **MRS2179 tetrasodium** (e.g., pipette tips, gloves, absorbent paper) should be disposed of as chemical waste.

The following diagram outlines the decision-making process for the disposal of **MRS2179 tetrasodium** waste.

#### Waste Disposal Plan for MRS2179 Tetrasodium



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A decision-making workflow for the disposal of **MRS2179 tetrasodium** waste.

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